

comparative analysis of 4-Chlorothiazole-5-carboxaldehyde with other building blocks

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Compound of Interest

Compound Name: 4-Chlorothiazole-5-carboxaldehyde

CAS No.: 104146-17-0

Cat. No.: B008441

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Comparative Analysis: 4-Chlorothiazole-5-carboxaldehyde in Medicinal Chemistry[1] Executive Summary & Strategic Positioning

4-Chlorothiazole-5-carboxaldehyde (CAS 104146-17-0) is a specialized heterocyclic building block distinct from its more common regioisomer, 2-chlorothiazole-5-carboxaldehyde.[1] While the 2-chloro isomer is the industry standard for synthesizing 2-aminothiazole-based kinase inhibitors (e.g., Dasatinib), the 4-chloro isomer offers a unique orthogonal reactivity profile.

Its primary value lies in its electronic differentiation: the C4-chlorine bond is significantly less labile toward nucleophilic aromatic substitution (

) than the C2-chlorine. This stability allows researchers to functionalize the aldehyde (C5) or the C2 position without disturbing the C4-halogen, preserving it for late-stage palladium-catalyzed cross-couplings. This guide compares its utility against key alternatives to aid in rational scaffold selection.

Chemical Profile & Reactivity Landscape[1]

Structural Properties[1]

- Molecular Formula:

[1][2][3][4][5]

- Molecular Weight: 147.58 g/mol [1][2][4]
- Electronic Character: The thiazole ring is electron-deficient.[1] The C2 position (between N and S) is the most electron-poor, making it highly susceptible to nucleophiles. The C4 position is comparatively electron-neutral, requiring metal catalysis for substitution.

Reactivity Map

The molecule possesses three distinct "handles" for diversification:

- C5-Aldehyde: Highly reactive electrophile.[1] Participates in reductive aminations, Knoevenagel condensations, and oxidations.
- C4-Chlorine:
 - inert under mild conditions.[1] Active in Suzuki-Miyaura, Stille, and Buchwald-Hartwig couplings.[1]
- C2-Proton: Acidic (
 -).[1] Can be lithiated (with TMPLi or LDA) for electrophilic trapping, though this is often avoided in the presence of the aldehyde without protection.

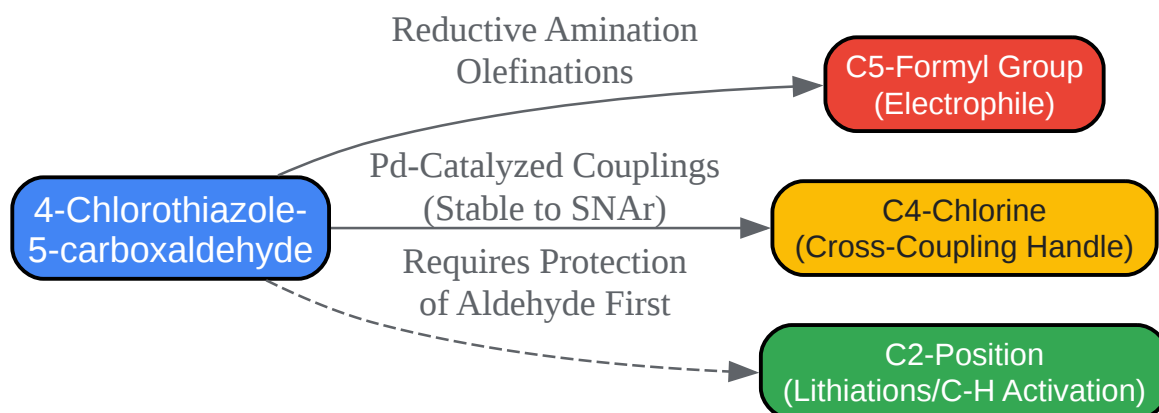


Figure 1: Orthogonal Reactivity Sites of 4-Chlorothiazole-5-carboxaldehyde

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Comparative Analysis with Alternatives

This section evaluates the product against its two closest structural analogs.

Vs. 2-Chlorothiazole-5-carboxaldehyde

The 2-chloro isomer is the dominant scaffold in drug discovery but suffers from chemoselectivity issues if the C2-Cl bond needs to be preserved.^[1]

Feature	4-Chlorothiazole-5-CHO	2-Chlorothiazole-5-CHO	Implication
Reactivity	Low. Stable to amines at RT. [1]	High. Reacts rapidly with amines/thiols.	Use 4-Cl if you need to keep the halogen intact during aldehyde manipulation. [1]
Pd-Catalysis	Excellent substrate for Suzuki/Stille. [1]	Good, but competes with side reactions.	4-Cl is superior for building C4-aryl libraries. [1]
Commercial Availability	Moderate (Specialty Building Block).	High (Commodity Chemical).	2-Cl is cheaper; 4-Cl is for specific structural needs. [1]
Primary Use	Novel scaffold design, C4-diversification. [1]	Kinase inhibitors (e.g., Dasatinib precursors).	Do not swap these isomers; they lead to different chemical space.

Vs. 2,4-Dichlorothiazole-5-carboxaldehyde

The 2,4-dichloro analog offers dual halogen handles but presents a selectivity challenge.[\[1\]](#)

- **Selectivity Challenge:** In the 2,4-dichloro analog, the C2-Cl is selectively displaced first by nucleophiles.
- **Advantage of 4-Chloro:** If your target molecule requires a hydrogen or a specific non-nucleophilic group at C2, starting with **4-chlorothiazole-5-carboxaldehyde** avoids the "over-functionalization" or required dehalogenation steps associated with the dichloro scaffold.[\[1\]](#)

Decision Logic for Scaffold Selection

Use the following logic tree to determine if **4-Chlorothiazole-5-carboxaldehyde** is the correct starting material for your synthesis.

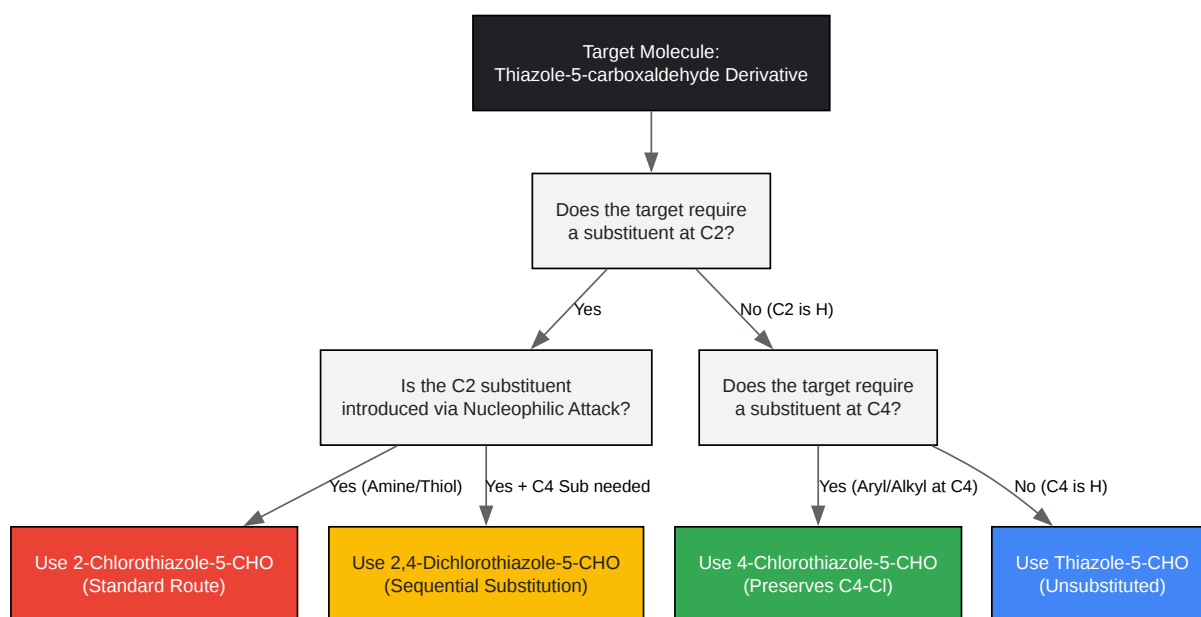


Figure 2: Selection Guide for Chlorothiazole Building Blocks

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Experimental Protocols

Synthesis of 2,4-Dichlorothiazole-5-carboxaldehyde (Precursor Method)

Note: This protocol describes the synthesis of the 2,4-dichloro analog, which is the common precursor. **4-Chlorothiazole-5-carboxaldehyde** is typically obtained via selective reduction or direct formylation of 4-chlorothiazole.[1]

Context: This Vilsmeier-Haack formylation is the industry standard for installing the aldehyde at C5 on activated thiazolidinediones.

Reagents:

- 2,4-Thiazolidinedione (1.0 eq)[6]
- Phosphorus Oxychloride (
, 4.0 eq)
- Dimethylformamide (DMF, 1.5 eq)[6]

Step-by-Step Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, dropping funnel, and argon inlet.
- Vilsmeier Reagent Formation: Cool DMF (1.5 eq) to 0°C. Add (4.0 eq) dropwise over 30 minutes. Stir for 30 minutes at 0°C to form the Vilsmeier salt (white suspension).
- Addition: Add 2,4-thiazolidinedione (1.0 eq) portion-wise to the Vilsmeier reagent.
- Reaction: Warm the mixture to room temperature, then heat to reflux (110-120°C) for 4–6 hours. Caution: Evolution of HCl gas.[6]
- Quench: Cool the reaction mixture to room temperature. Pour slowly onto crushed ice with vigorous stirring.
- Isolation: Extract the aqueous slurry with Dichloromethane (DCM) (3x). Wash combined organics with saturated and brine. Dry over and concentrate.
- Purification: Purify via silica gel chromatography (Hexanes/EtOAc gradient).

Validation:

- Appearance: Yellowish solid/oil.[1]
- ¹H NMR (

): Distinct aldehyde singlet at

ppm.

General Reductive Amination on 4-Chlorothiazole-5-carboxaldehyde

Context: This protocol demonstrates the stability of the C4-Cl bond during standard amine coupling.

Reagents:

- **4-Chlorothiazole-5-carboxaldehyde** (1.0 eq)[\[1\]](#)[\[4\]](#)
- Primary/Secondary Amine (1.1 eq)
- Sodium Triacetoxyborohydride (
, 1.5 eq)
- Acetic Acid (catalytic, 1-2 drops)
- DCE (1,2-Dichloroethane) or DCM

Protocol:

- Dissolve the aldehyde (1.0 eq) and amine (1.1 eq) in DCE (0.1 M concentration).
- Add catalytic Acetic Acid.[\[7\]](#) Stir for 30 minutes at Room Temperature (RT) to allow imine formation.
- Add
(1.5 eq) in one portion.
- Stir at RT for 12–16 hours. Note: The C4-Cl bond remains intact under these conditions.
- Quench: Add saturated aqueous

- . Stir for 15 minutes.
- Workup: Extract with DCM. Wash with brine, dry, and concentrate.
- Yield: Typically 80–95%.[\[1\]](#)

Applications in Drug Discovery

- Fragment-Based Drug Design (FBDD): The aldehyde serves as a "warhead" for reversible covalent inhibitors or as a handle for growing into solvent-exposed pockets via reductive amination.[\[1\]](#)
- Orthogonal Library Synthesis:
 - Step 1: Reductive amination at C5 (Aldehyde).
 - Step 2: Suzuki coupling at C4 (Chlorine).
 - Result: A library of 4,5-disubstituted thiazoles impossible to synthesize cleanly via the 2-chloro isomer route.[\[1\]](#)
- Bioisostere Development: Used to replace phenyl or pyridine rings in bi-aryl systems to improve solubility and metabolic stability.

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